

Technical Guide: Safety and Handling of 6-bromo-N,N-dimethylpyridin-2-amine

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Compound of Interest

Compound Name: 6-bromo-N,N-dimethylpyridin-2-amine

Cat. No.: B173428

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **6-bromo-N,N-dimethylpyridin-2-amine** (CAS No. 112575-13-0). The information is compiled from available safety data sheets and general safe handling practices for pyridine derivatives. This document is intended for use by trained professionals in a laboratory or research setting.

Chemical Identification and Properties

While specific experimental data for **6-bromo-N,N-dimethylpyridin-2-amine** is limited, the following tables summarize its known identifiers and physical and chemical properties. Data for the closely related isomer, 5-bromo-N,N-dimethylpyridin-2-amine, is provided for reference and should be used as an estimation with caution.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	6-bromo-N,N-dimethylpyridin-2-amine
CAS Number	112575-13-0[1][2]
Molecular Formula	C ₇ H ₉ BrN ₂ [1][2]
Molecular Weight	201.07 g/mol [1]
SMILES	CN(C)c1cccc(Br)n1[3]
InChI Key	MIOQBSPUPLFYHC-UHFFFAOYSA-N

Table 2: Physical and Chemical Properties

Property	Value	Notes
Physical Form	Reported as both liquid and solid[3]	Conflicting data exists. Handle as a potential solid or liquid.
Melting Point	41-44 °C	Data for 5-bromo-N,N-dimethylpyridin-2-amine
Boiling Point	253.5 °C at 760 mmHg	Data for 5-bromo-N,N-dimethylpyridin-2-amine
Storage Temperature	Room temperature, under inert atmosphere	Store in a dry, well-ventilated area.[4]

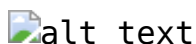
Hazard Identification and GHS Classification

6-bromo-N,N-dimethylpyridin-2-amine is classified as harmful if swallowed. As with many halogenated pyridine derivatives, it should be handled with care, assuming it may cause skin, eye, and respiratory irritation.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Skin Corrosion/Irritation	Not Classified	H315: Causes skin irritation (Assumed based on related compounds)
Serious Eye Damage/Irritation	Not Classified	H319: Causes serious eye irritation (Assumed based on related compounds)
Specific target organ toxicity — single exposure	Not Classified	H335: May cause respiratory irritation (Assumed based on related compounds)

GHS Pictogram:



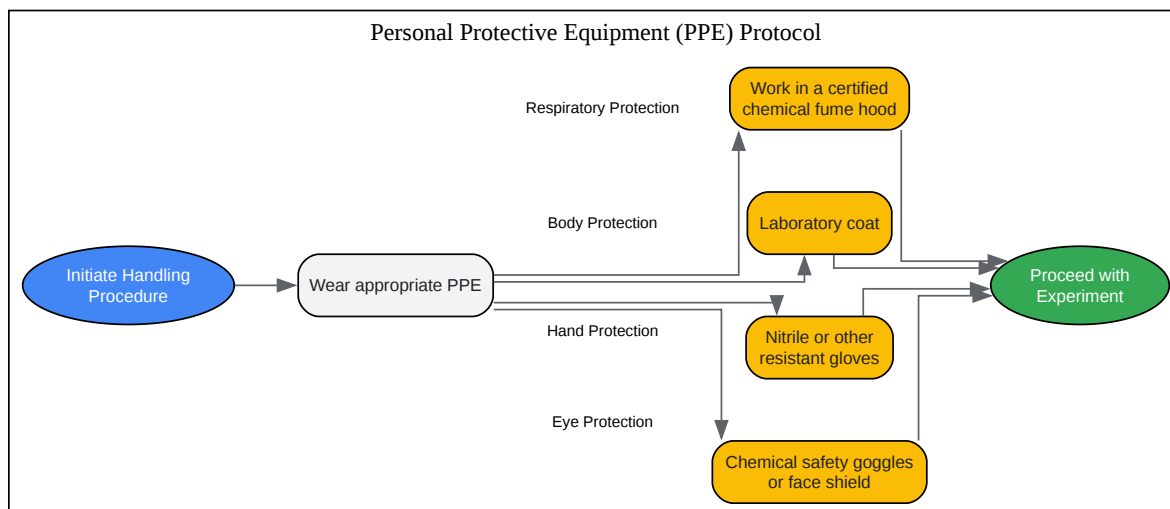
Signal Word: Warning[3]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict safety protocols is essential when working with **6-bromo-N,N-dimethylpyridin-2-amine**. The following sections detail the recommended procedures for handling, storage, and emergencies.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this compound to ensure the appropriate level of protection.



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Caption: Required Personal Protective Equipment workflow.

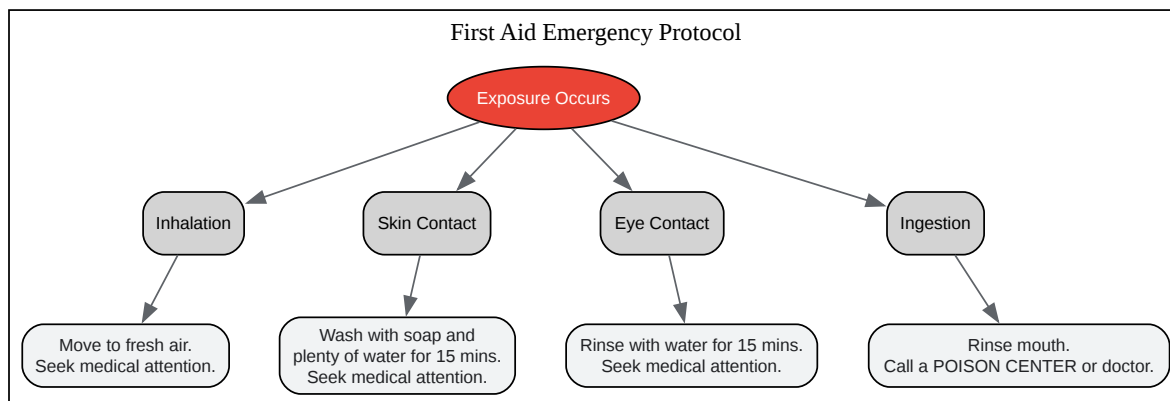
Handling and Storage

Proper handling and storage are crucial to prevent exposure and maintain the chemical's integrity.

- Handling: Use in a well-ventilated area, preferably within a chemical fume hood.[5] Avoid contact with skin, eyes, and clothing.[5] Do not breathe dust or vapors. Wash hands thoroughly after handling.[4]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[4] Store at room temperature under an inert atmosphere.

First Aid Measures

In the event of exposure, immediate action is required.

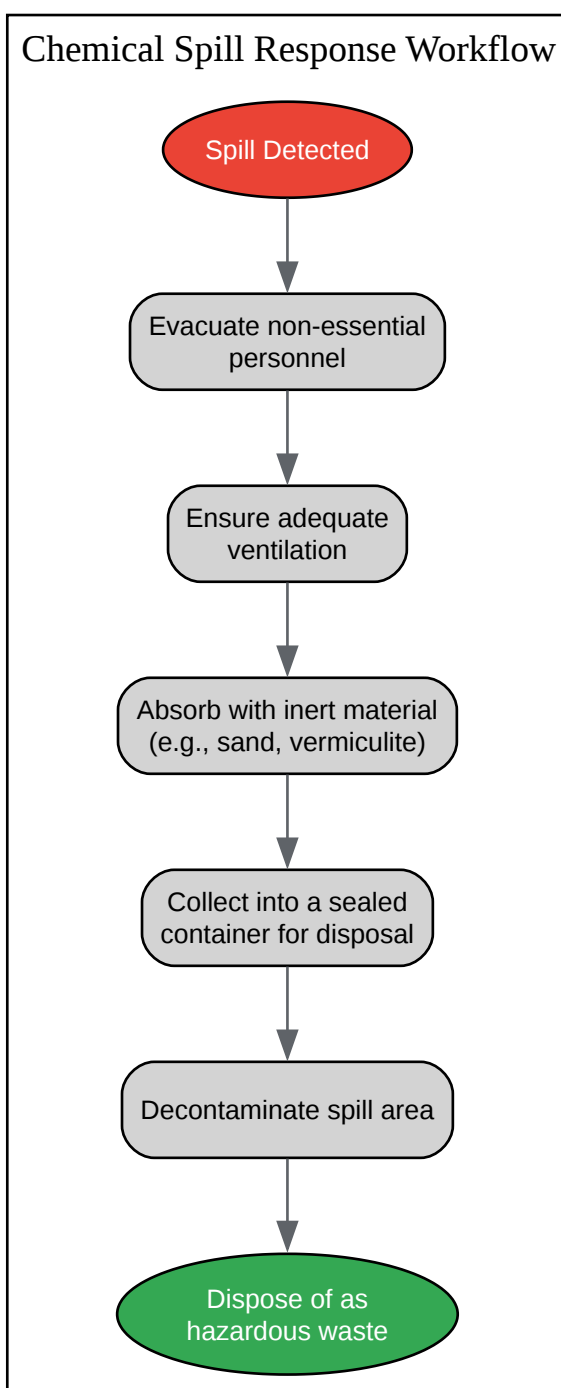


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Caption: First aid procedures for different exposure routes.

Spill Response

In case of a spill, follow these steps to ensure safety and proper cleanup.



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Caption: Step-by-step workflow for handling a chemical spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: The nature of decomposition products is not fully known.[4]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[4]

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not allow the product to enter drains.[4] Waste should be handled by a licensed disposal company.

Toxicological Information

The toxicological properties of **6-bromo-N,N-dimethylpyridin-2-amine** have not been thoroughly investigated.[4] It is classified as harmful if swallowed.[3] Based on related compounds, it may cause skin, eye, and respiratory system irritation. No quantitative data such as LD50 values are available for this specific compound. It is not listed as a known or anticipated carcinogen by IARC, NTP, or OSHA.[4]

Disclaimer

This document is intended as a guide for trained professionals and should not be considered a substitute for a comprehensive safety data sheet (SDS) or a formal risk assessment. Always consult the most current SDS from the supplier before handling this chemical. All users are responsible for ensuring their own safety and the safety of others in the laboratory.

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